

ATTO 532 Maleimide: A Comprehensive Technical Guide to its Spectroscopic Properties and Applications

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Compound of Interest

Compound Name: ATTO 532 maleimide

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Introduction

ATTO 532 maleimide is a high-performance fluorescent probe belonging to the rhodamine family of dyes.[1][2][3][4][5] It is widely recognized for its exceptional brightness, photostability, and excellent water solubility, making it a versatile tool for a multitude of applications in biological research and drug development.[1][2][3][4][5] Key characteristics include strong absorption of light, a high fluorescence quantum yield, and significant thermal and photochemical stability.[1][4][5] These features make ATTO 532 particularly well-suited for demanding applications such as single-molecule detection and super-resolution microscopy.[1][2][3][4][5] The maleimide functional group allows for the specific covalent labeling of sulfhydryl (thiol) groups found in proteins and other biomolecules.[3][4]

Core Spectroscopic Properties

The performance of a fluorophore is defined by its unique spectroscopic characteristics. ATTO 532 exhibits a profile that makes it an excellent choice for fluorescence-based assays. The primary spectroscopic properties are summarized in the table below.

Spectroscopic Property	Value	Reference
Excitation Wavelength (λ_{ex})	532 nm	[2][6][7]
Emission Wavelength (λ_{em})	552 nm	[2][3][5]
Molar Extinction Coefficient (ϵ_{max})	1.15 x 10 ⁵ M ⁻¹ cm ⁻¹	[2][4][5]
Fluorescence Quantum Yield (η_{fl})	90%	[2][3][4][5]
Fluorescence Lifetime (τ_{fl})	3.8 ns	[2][5]
Correction Factor (CF260)	0.20	[2][5]
Correction Factor (CF280)	0.09	[2][5]
Molecular Weight (Maleimide)	1063 g/mol	[2][4][5]

Note: Spectroscopic properties can be influenced by the solvent and local environment. The data presented here are based on measurements in aqueous solutions.[2]

Experimental Protocols

The following section details a standard protocol for the labeling of proteins with **ATTO 532 maleimide**.

Protein Labeling with ATTO 532 Maleimide

This protocol outlines the steps for conjugating **ATTO 532 maleimide** to proteins via cysteine residues.

1. Preparation of Protein Solution:

- Dissolve the protein in a suitable buffer at a concentration of 2-10 mg/mL. Recommended buffers include 10-100 mM phosphate, Tris, or HEPES at a pH of 7.0-7.5.[2][7] At this pH range, the thiol groups of cysteine residues are sufficiently nucleophilic for reaction with the maleimide.[2][7]

2. Reduction of Disulfide Bonds (if necessary):

- If the protein contains disulfide bonds that need to be reduced to expose free thiol groups, incubate the protein with a 10-fold molar excess of a reducing agent like Dithiothreitol (DTT) or Tris(2-carboxyethyl)phosphine (TCEP).[2]
- If DTT is used, it must be removed before the addition of the dye, typically by dialysis or using a gel filtration column, as it will compete for the maleimide.[2] TCEP does not need to be removed.[2]

3. Preparation of Dye Stock Solution:

- Prepare a 10 mM stock solution of **ATTO 532 maleimide** by dissolving it in anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).[3][4][5] This solution should be prepared immediately before use to ensure maximum reactivity.[3][4][5]

4. Labeling Reaction:

- Add a 10- to 20-fold molar excess of the **ATTO 532 maleimide** stock solution to the protein solution.
- Incubate the reaction mixture for 2 hours at room temperature or overnight at 4°C, protected from light.

5. Stopping the Reaction:

- To quench the unreacted maleimide, add a low molecular weight thiol, such as glutathione or mercaptoethanol, to the reaction mixture.[2]

6. Purification of the Conjugate:

- Separate the labeled protein from the unreacted dye and other small molecules using a gel filtration column (e.g., Sephadex G-25) or by extensive dialysis at 4°C in an appropriate buffer.[2]

7. Determination of the Degree of Labeling (DOL):

- The DOL, which is the average number of dye molecules per protein molecule, can be determined spectrophotometrically.[7]

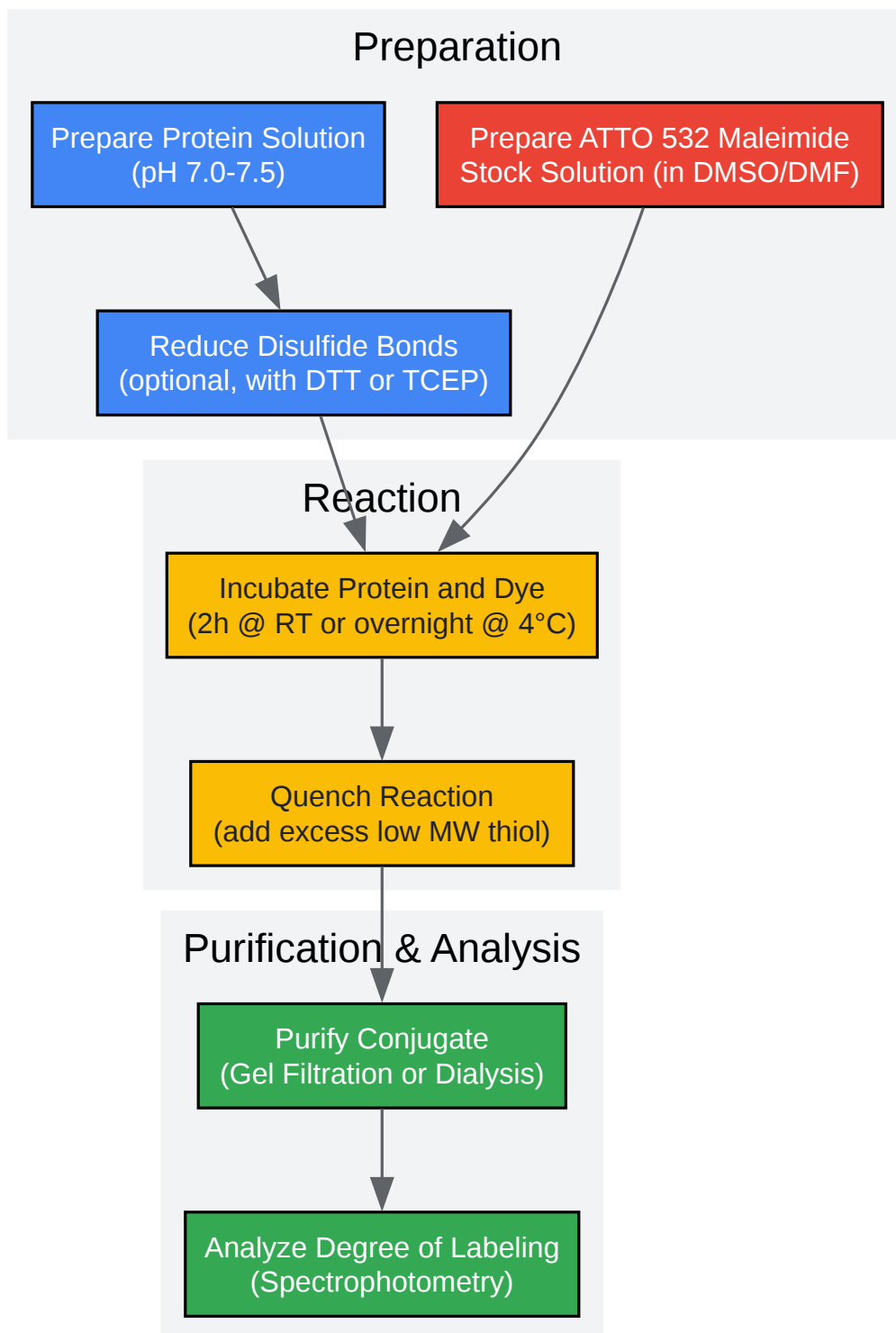
- Measure the absorbance of the purified conjugate at 280 nm (for the protein) and 532 nm (for ATTO 532).
- The concentration of the protein and the dye can be calculated using the Beer-Lambert law, incorporating the correction factor for the dye's absorbance at 280 nm.^[7]

Visualizations

Experimental Workflow for Protein Labeling

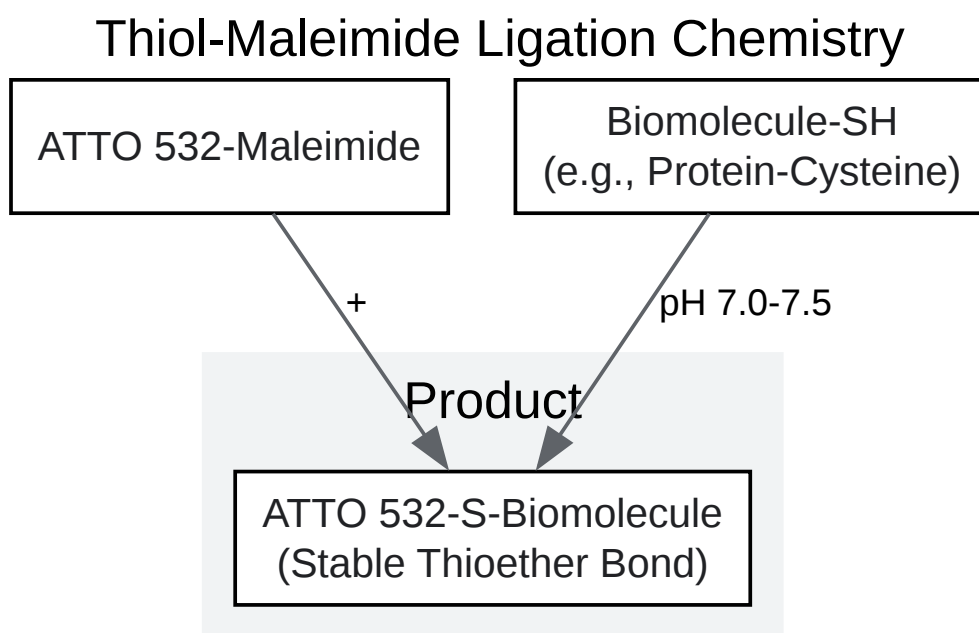
The following diagram illustrates the key steps in the protein labeling protocol.

Protein Labeling Workflow with ATTO 532 Maleimide

[Click to download full resolution via product page](#)Caption: Workflow for labeling proteins with **ATTO 532 maleimide**.

Principle of Thiol-Maleimide Ligation

This diagram illustrates the chemical reaction between the maleimide group of ATTO 532 and a thiol group on a biomolecule.



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Caption: Reaction of **ATTO 532 maleimide** with a thiol group.

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